

The Versatile Intermediate: A Technical Guide to 3,6-Dimethyl-2-pyridinamine

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Compound of Interest

Compound Name: 3,6-Dimethyl-2-pyridinamine

Cat. No.: B1296886

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Abstract: **3,6-Dimethyl-2-pyridinamine** is a pivotal chemical intermediate with significant applications in the synthesis of pharmaceuticals and agrochemicals. Its unique structural features, comprising a pyridine ring substituted with two methyl groups and an amino group, render it a valuable building block for the construction of more complex molecular architectures. This technical guide provides a comprehensive overview of its physicochemical properties, spectroscopic data, synthesis protocols, and its role as a precursor in various chemical transformations. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

The fundamental physical and chemical characteristics of **3,6-Dimethyl-2-pyridinamine** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic chemistry.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₀ N ₂	[1][2]
Molecular Weight	122.17 g/mol	[1][2]
CAS Number	823-61-0	[1][3]
Appearance	Solid	[4]
Purity	97%	[4]
Storage Temperature	2-8°C	[4]
InChI	InChI=1S/C7H10N2/c1-5-3-4-6(2)9-7(5)8/h3-4H,1-2H3,(H2,8,9)	[1][4]
InChIKey	HWMKUXXLKIOVQZ-UHFFFAOYSA-N	[1][4]
SMILES	<chem>Nc1nc(ccc1C)C</chem>	[1]

Spectroscopic Data

The structural elucidation of **3,6-Dimethyl-2-pyridinamine** and its derivatives relies heavily on spectroscopic techniques. The following table outlines the key mass spectrometry data for this compound. While detailed experimental NMR and IR spectra are not readily available in the public domain, typical chemical shifts and absorption bands can be predicted based on its structure and data from analogous compounds.

Spectroscopic Data	Value	Source(s)
Mass Spectrum (GC-MS)	The full spectrum is available in spectral databases.	[1]
Exact Mass	122.084398 g/mol	[1]

Synthesis of 3,6-Dimethyl-2-pyridinamine

The synthesis of 2-aminopyridines can be achieved through various methods, with the Chichibabin reaction being a classic example. This reaction involves the amination of pyridine with sodium amide. For substituted pyridines like 3,6-dimethylpyridine, this reaction would introduce an amino group at the 2-position.

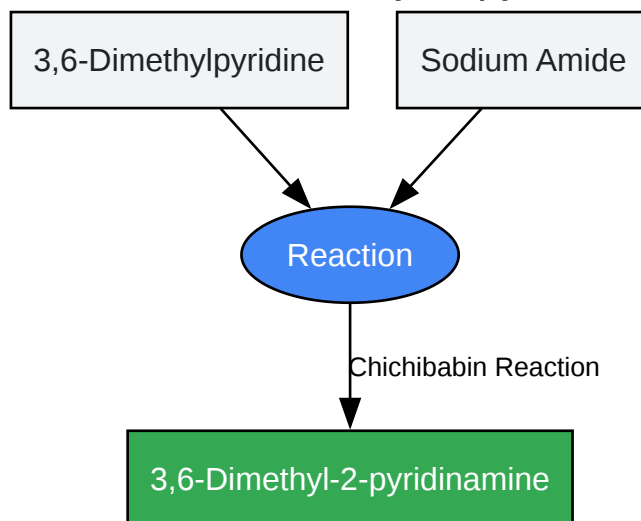
Experimental Protocol: Chichibabin Reaction (Generalized)

A generalized protocol for the synthesis of a 2-aminopyridine derivative via the Chichibabin reaction is as follows:

- **Reaction Setup:** A solution of the corresponding substituted pyridine is prepared in an inert solvent (e.g., toluene, xylene) in a flask equipped with a reflux condenser and a mechanical stirrer.
- **Addition of Sodium Amide:** Sodium amide is added portion-wise to the pyridine solution at an elevated temperature.
- **Reaction:** The reaction mixture is heated under reflux for several hours to facilitate the amination process. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- **Quenching:** After the reaction is complete, the mixture is cooled, and the excess sodium amide is carefully quenched by the slow addition of water.
- **Extraction:** The product is extracted from the aqueous layer using a suitable organic solvent.
- **Purification:** The organic extracts are combined, dried over an anhydrous salt (e.g., sodium sulfate), and the solvent is removed under reduced pressure. The crude product is then purified by a suitable method, such as crystallization or column chromatography, to yield the pure 2-aminopyridine derivative.

A patent describes a process for the preparation of 2-amino-alkylpyridines from diaminotoluenes in the presence of ammonia and a catalyst, which resulted in a mixture containing 2-amino-3,6-dimethylpyridine.^[5]

Synthesis of 3,6-Dimethyl-2-pyridinamine



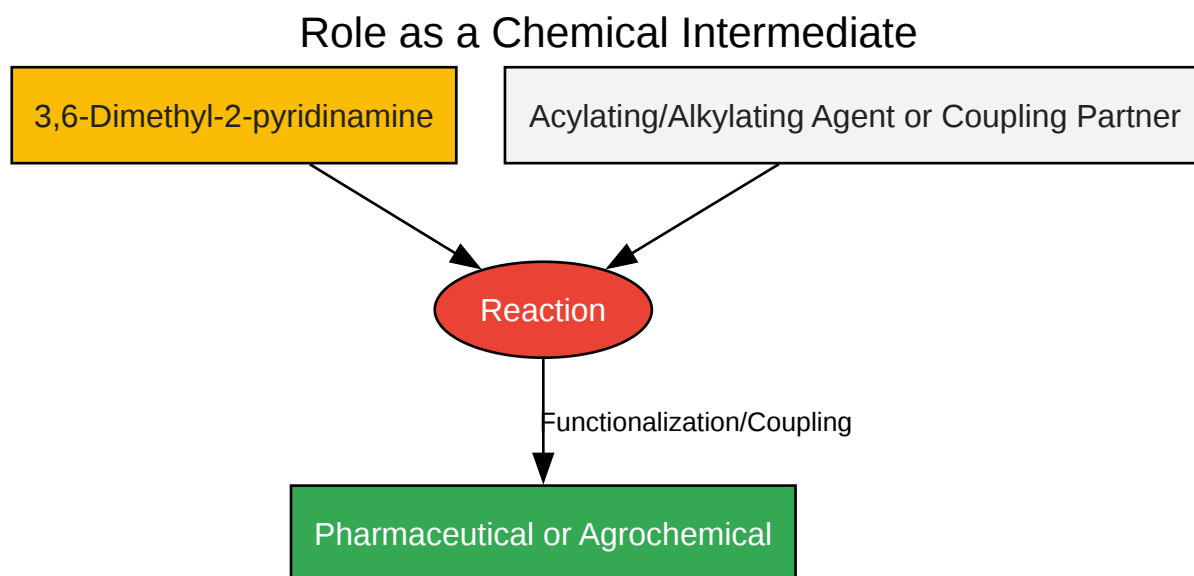
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Caption: Synthesis of **3,6-Dimethyl-2-pyridinamine**.

Applications as a Chemical Intermediate

3,6-Dimethyl-2-pyridinamine serves as a versatile intermediate in the synthesis of a variety of target molecules, particularly in the pharmaceutical and agrochemical industries. The amino group can be readily functionalized, and the pyridine ring can participate in various coupling reactions.

For instance, the amino group can be acylated, alkylated, or used to form heterocyclic rings. One common application of 2-aminopyridines is in the synthesis of kinase inhibitors, where the aminopyridine scaffold often serves as a key pharmacophore that interacts with the hinge region of the kinase.



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Caption: **3,6-Dimethyl-2-pyridinamine** in synthesis.

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References

- 1. spectrabase.com [spectrabase.com]
- 2. chemscene.com [chemscene.com]
- 3. 3,6-Dimethyl-2-pyridinamine | 823-61-0 [sigmaaldrich.cn]
- 4. 3,6-Dimethyl-2-pyridinamine | 823-61-0 [sigmaaldrich.com]
- 5. US4628097A - Process for the preparation of 2-amino-alkylpyridines - Google Patents [patents.google.com]
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